

# Proper Disposal Procedures for IT-143A (1,1,1-Trifluoroethane)

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## Compound of Interest

Compound Name: IT-143A

Cat. No.: B15559680

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## Essential Safety and Logistical Information for Laboratory Professionals

This document provides procedural guidance for the safe and compliant disposal of **IT-143A** (1,1,1-Trifluoroethane, HFC-143a), a flammable, colorless gas commonly used as a refrigerant. [1][2] Adherence to these procedures is critical to ensure personnel safety, prevent environmental contamination, and maintain regulatory compliance.

## Immediate Safety Precautions

**IT-143A** is an extremely flammable gas that can form explosive mixtures with air.[2] It is heavier than air, and vapors can travel to ignition sources.[1] Direct contact with the liquefied gas can cause frostbite.[2] In the event of a leak or spill, the following immediate actions should be taken:

- **Evacuate the Area:** Immediately clear all personnel from the affected area and move upwind of the spill.[2]
- **Eliminate Ignition Sources:** Remove all sources of ignition, including open flames, sparks, hot surfaces, and static discharge.[2] Smoking is strictly prohibited.[2]
- **Ventilate the Area:** Increase ventilation to disperse the gas.[2]
- **Personal Protective Equipment (PPE):** Do not enter the area without appropriate PPE. This includes chemical-resistant gloves, safety goggles or a face shield, and, in areas with high

concentrations, a self-contained breathing apparatus (SCBA).

## Spill Management

In the case of a leak, the primary objective is to stop the flow of gas if it can be done safely.<sup>[2]</sup> Do not extinguish a leaking gas fire unless the leak can be stopped.<sup>[1]</sup> For spills of liquefied gas, contain the spill with sand, earth, or vermiculite.<sup>[2]</sup> Use only spark-free shovels and explosion-proof equipment for cleanup.<sup>[2]</sup>

## Quantitative Data Summary

Property	Value	Citations
Chemical Formula	C2H3F3	
CAS Number	420-46-2	
Flammability	Extremely flammable gas	[2]
Auto-ignition Temp.	750°C (1382°F)	[2]
Global Warming Potential	4300	
Disposal Regulations	Governed by EPA Section 608 of the Clean Air Act	[3]
Venting Prohibition	Knowingly venting or releasing refrigerants into the atmosphere is illegal.	[4]

## Step-by-Step Disposal Protocol

The disposal of **IT-143A** is regulated, and proper end-of-life management is crucial. The primary methods involve recovery for recycling, reclamation, or destruction. It is illegal to release these refrigerants into the atmosphere.<sup>[4][5]</sup>

### 1. Assessment of the **IT-143A** Container:

- **Unused and Uncontaminated Product:** If the **IT-143A** is unused and in its original, uncontaminated state, the preferred option is to return it to the manufacturer or supplier.<sup>[1]</sup> Contact the supplier to arrange for return.

- **Used or Contaminated Product:** If the **IT-143A** has been used or is contaminated, it must be recovered for reclamation or destruction. Proceed to the next step.

## 2. Recovery of **IT-143A**:

- **Certified Personnel:** The recovery of refrigerants must be performed by an EPA-certified technician.<sup>[4]</sup><sup>[6]</sup> Ensure that any personnel handling the recovery process have the appropriate certification.
- **Certified Recovery Equipment:** Use recovery equipment that is certified by an EPA-approved testing organization to evacuate the refrigerant from its container or system.<sup>[3]</sup>
- **Designated Recovery Cylinders:** Transfer the recovered **IT-143A** into a designated recovery cylinder. These cylinders are specifically designed for this purpose and are typically identifiable by a yellow band around the top.<sup>[4]</sup>
- **Do Not Mix Refrigerants:** It is critical to use a separate recovery cylinder for each type of refrigerant. Do not mix **IT-143A** with other refrigerants, as this can complicate the reclamation process.<sup>[4]</sup> If the refrigerant type is unknown or believed to be contaminated, use a "junk" or mixed refrigerant container.<sup>[4]</sup>

## 3. Final Disposal of Recovered **IT-143A**:

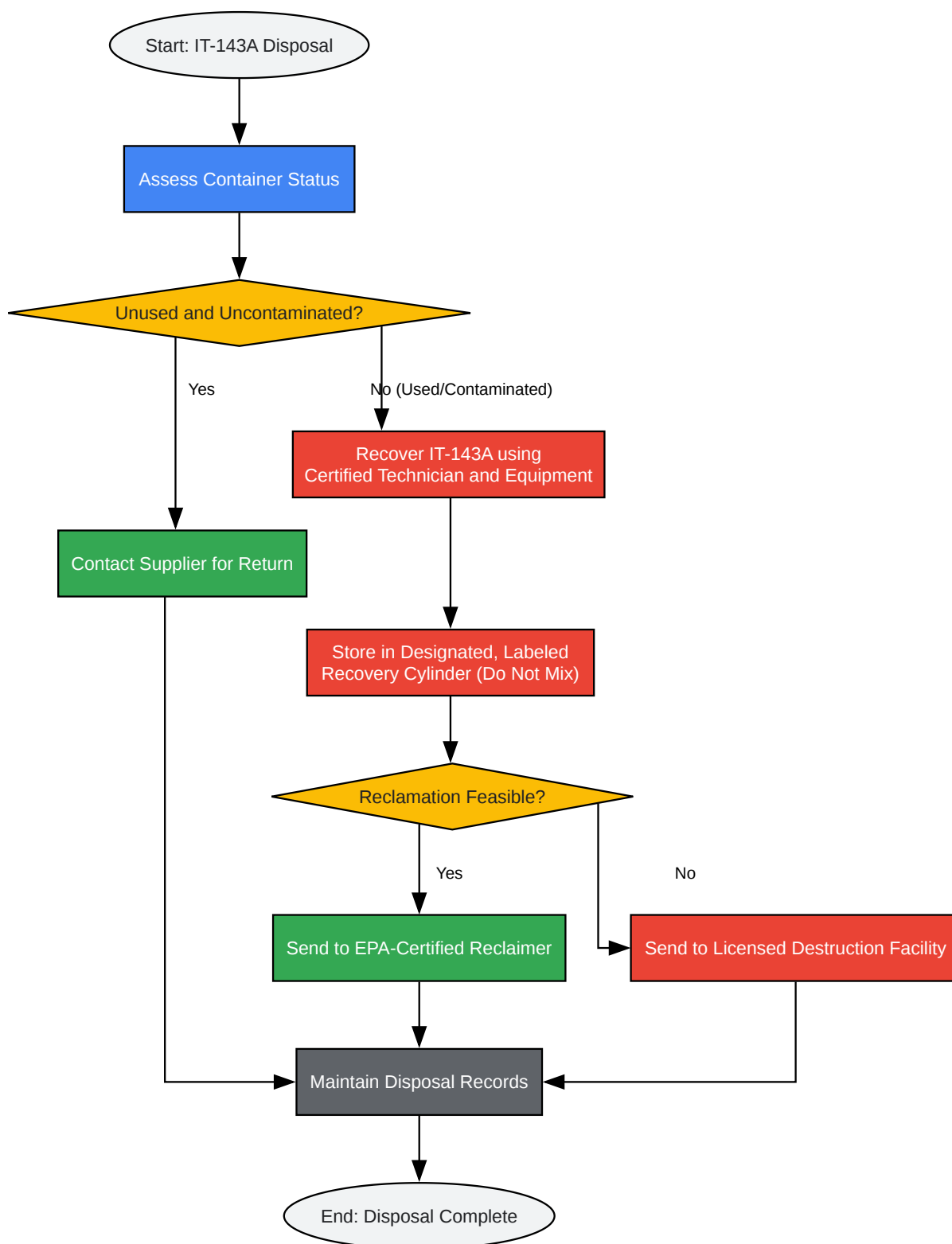
- **Reclamation:** The most common and environmentally preferred method for managing used refrigerants is to send them to an EPA-certified reclaimer.<sup>[4]</sup> Reclaimers will process the used refrigerant to meet purity standards for reuse. A list of EPA-certified reclaimers can be found on the EPA's website.
- **Destruction:** If reclamation is not feasible, the **IT-143A** must be sent for destruction at a licensed chemical destruction facility.<sup>[7]</sup> This typically involves incineration in a licensed apparatus.<sup>[2]</sup>
- **Transportation and Labeling:** Ensure that the recovery cylinders are properly labeled with the identity of the refrigerant. All transportation of the hazardous material must comply with Department of Transportation (DOT) regulations.

- Record Keeping: Maintain detailed records of the disposal process. This should include the date of recovery, the amount of refrigerant recovered, the name of the certified technician who performed the recovery, and the contact information for the reclamation or destruction facility.[6]

#### 4. Disposal of Empty Containers:

- Even after the refrigerant has been recovered, the container may still contain residual gas and should be handled with care.
- Consult with your institution's environmental health and safety (EHS) office for specific procedures on disposing of empty refrigerant cylinders.
- Some suppliers may accept empty cylinders for reuse.

## Disposal Decision Workflow



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Caption: Decision workflow for the proper disposal of **IT-143A**.

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